

Spectroscopic Characterization of 1-Bromo-4-nitrosobenzene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Bromo-4-nitrosobenzene

CAS No.: 3623-23-2

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An In-depth Exploration of the Expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) Spectroscopic Signatures of a Key Synthetic Intermediate.

Introduction

1-Bromo-4-nitrosobenzene is a halogenated aromatic nitroso compound with significant potential as a versatile intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and functional materials. The presence of the reactive nitroso group and the bromine atom on the phenyl ring allows for a variety of chemical transformations. Accurate and comprehensive spectroscopic characterization is paramount for confirming the identity, purity, and structural integrity of this compound in any research or development setting.

This technical guide provides a detailed overview of the expected spectroscopic data for **1-Bromo-4-nitrosobenzene** across three key analytical techniques: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy. It is important to note that while extensive experimental data is available for the related compound 1-bromo-4-nitrobenzene, specific experimental spectra for **1-bromo-4-**

nitrosobenzene are not widely reported in publicly accessible literature. Therefore, this guide combines theoretical predictions based on the well-established principles of spectroscopy with comparative data from analogous compounds to offer a robust framework for its characterization.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the molecular structure of organic compounds by providing information about the chemical environment of atomic nuclei, primarily ^1H (proton) and ^{13}C (carbon-13).

A. Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **1-Bromo-4-nitrosobenzene** is anticipated to exhibit a characteristic AA'BB' or a simple two-doublet pattern for the aromatic protons, indicative of a 1,4-disubstituted benzene ring. The chemical shifts are influenced by the electronic effects of both the bromo and the nitroso substituents.

- Protons ortho to the Nitroso Group (H_A): The nitroso group is an electron-withdrawing group, which will deshield the adjacent protons, causing them to resonate at a lower field (higher ppm).
- Protons ortho to the Bromo Group (H_B): The bromine atom is also electron-withdrawing, but to a lesser extent than the nitroso group. These protons will also be deshielded compared to benzene but will appear at a higher field (lower ppm) relative to the protons ortho to the nitroso group.

Table 1: Predicted ^1H NMR Chemical Shifts for **1-Bromo-4-nitrosobenzene** and Experimental Data for 1-Bromo-4-nitrobenzene.

Compound	Protons	Predicted/Experimental Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1-Bromo-4-nitrosobenzene	H ortho to -NO	~7.8 - 8.0	Doublet	~8-9
	H ortho to -Br	~7.6 - 7.8	Doublet	~8-9
1-Bromo-4-nitrobenzene[1]	H ortho to -NO ₂	8.19	Doublet	8.6
	H ortho to -Br	7.87	Doublet	8.6

Predicted values for **1-Bromo-4-nitrosobenzene** are based on theoretical principles and comparison with related structures. Experimental data for 1-Bromo-4-nitrobenzene is from a 300 MHz spectrum in acetone.

B. Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum of **1-Bromo-4-nitrosobenzene** will provide information on the carbon framework. Due to the symmetry of the 1,4-disubstituted ring, four distinct signals are expected in the aromatic region.

- C-NO (ipso-Carbon): The carbon atom directly attached to the nitroso group is expected to be significantly deshielded due to the electronegativity of the nitrogen and oxygen atoms.
- C-Br (ipso-Carbon): The carbon atom bonded to the bromine will also be deshielded, but to a lesser extent than the carbon attached to the nitroso group.
- C-H (ortho and meta): The remaining two signals will correspond to the protonated carbons of the aromatic ring.

Table 2: Predicted ¹³C NMR Chemical Shifts for **1-Bromo-4-nitrosobenzene** and Experimental Data for 1-Bromo-4-nitrobenzene.

Compound	Carbon	Predicted/Experimental Chemical Shift (δ , ppm)
1-Bromo-4-nitrosobenzene	C-NO	~150 - 160
C ortho to -NO	~125 - 130	
C ortho to -Br	~132 - 135	
C-Br	~120 - 125	
1-Bromo-4-nitrobenzene	C-NO ₂	147.2
C ortho to -NO ₂	125.8	
C ortho to -Br	132.6	
C-Br	122.9	

Predicted values for **1-Bromo-4-nitrosobenzene** are based on theoretical principles. Experimental data for 1-Bromo-4-nitrobenzene is compiled from various sources.

C. Experimental Protocol for NMR Acquisition

A detailed methodology for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.

Workflow for NMR Analysis

Caption: A generalized workflow for the preparation and analysis of **1-Bromo-4-nitrosobenzene** by NMR spectroscopy.

II. Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

A. Predicted IR Spectrum

The IR spectrum of **1-Bromo-4-nitrosobenzene** is expected to show characteristic absorption bands for the nitroso group, the carbon-bromine bond, and the aromatic ring.

- **N=O Stretch:** The most characteristic vibration for a nitroso group in an aromatic compound is the N=O stretching frequency, which is expected to appear in the region of 1500-1600 cm^{-1} .
- **C-N Stretch:** The stretching vibration of the C-N bond is typically observed in the range of 1100-1200 cm^{-1} .
- **C-Br Stretch:** The C-Br stretching vibration will likely be found in the fingerprint region, typically between 500-650 cm^{-1} .
- **Aromatic C-H and C=C Stretches:** The spectrum will also feature aromatic C-H stretching vibrations above 3000 cm^{-1} and aromatic C=C stretching vibrations in the 1450-1600 cm^{-1} region.

Table 3: Predicted IR Absorption Frequencies for **1-Bromo-4-nitrosobenzene** and Experimental Data for 1-Bromo-4-nitrobenzene.

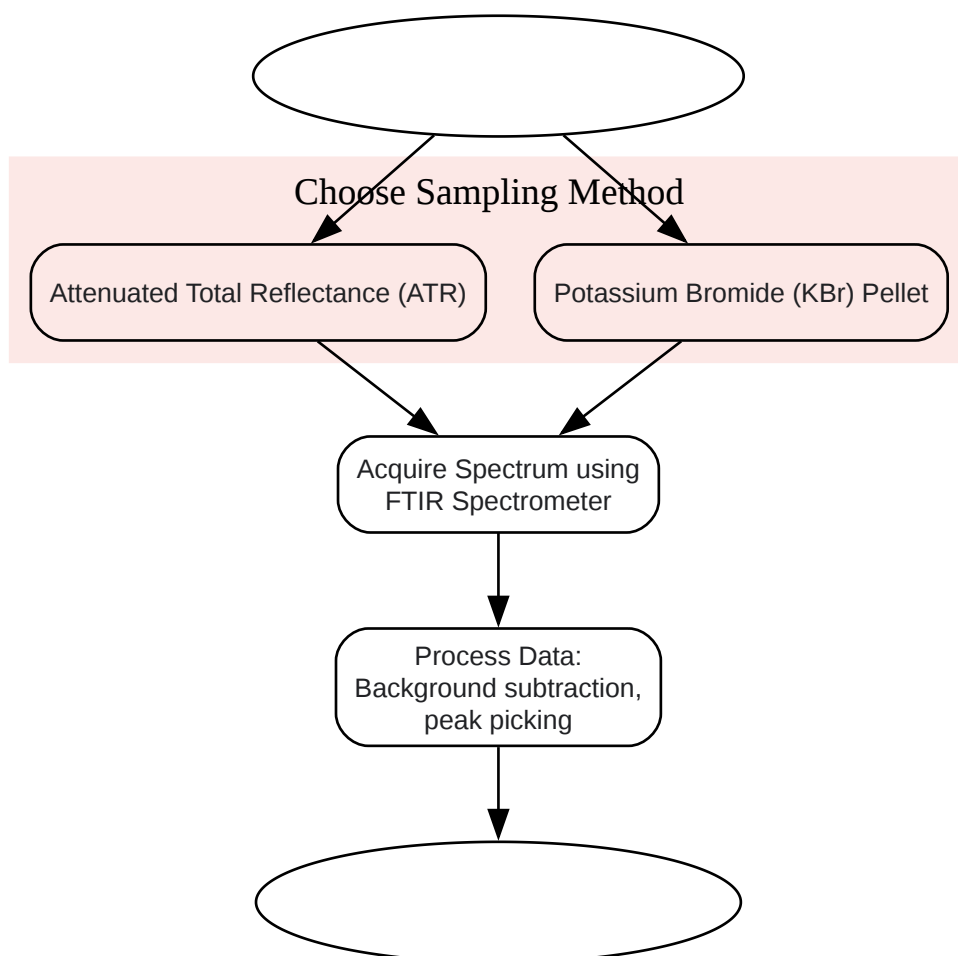
Vibrational Mode	Predicted Frequency (cm^{-1}) for 1-Bromo-4-nitrosobenzene	Experimental Frequency (cm^{-1}) for 1-Bromo-4-nitrobenzene[2]
Aromatic C-H Stretch	3100-3000	~3100
N=O Stretch / -NO ₂ Asymmetric Stretch	1500-1600	1519
Aromatic C=C Stretch	1450-1600	1580, 1475
-NO ₂ Symmetric Stretch	N/A	1345
C-N Stretch	1100-1200	~1100
C-Br Stretch	500-650	~680

Predicted values for **1-Bromo-4-nitrosobenzene** are based on characteristic group frequencies. Experimental data for 1-Bromo-4-nitrobenzene is from various spectral databases.

B. Experimental Protocol for IR Acquisition

The choice of sampling technique is critical for obtaining a high-quality IR spectrum.

Workflow for IR Analysis



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Caption: Decision workflow for acquiring an IR spectrum of a solid sample like **1-Bromo-4-nitrosobenzene**.

III. Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The absorption of UV or visible light promotes electrons from a lower energy molecular orbital to a higher energy one.

A. Predicted UV-Vis Spectrum

Aromatic nitroso compounds are known for their characteristic colors, which arise from electronic transitions involving the nitroso group.

- $\pi \rightarrow \pi^*$ Transitions: These transitions, involving the aromatic system, are expected to occur at shorter wavelengths, typically in the range of 250-300 nm.
- $n \rightarrow \pi^*$ Transition: The most characteristic absorption for the nitroso group is the $n \rightarrow \pi^*$ transition of the lone pair electrons on the oxygen atom. This is a lower energy transition and is responsible for the color of nitroso compounds. For **1-Bromo-4-nitrosobenzene**, this absorption is predicted to be in the visible region, around 650-750 nm, which would impart a blue or green color to its solutions.

Table 4: Predicted UV-Vis Absorption Maxima (λ_{max}) for **1-Bromo-4-nitrosobenzene** and Experimental Data for 1-Bromo-4-nitrobenzene.

Compound	Electronic Transition	Predicted/Experimental λ_{max} (nm)	Solvent
1-Bromo-4-nitrosobenzene	$\pi \rightarrow \pi$	~280-300	Ethanol/Methanol
$n \rightarrow \pi$	~700-750	Ethanol/Methanol	
1-Bromo-4-nitrobenzene	$\pi \rightarrow \pi^*$	~259	Ethanol

Predicted values for **1-Bromo-4-nitrosobenzene** are based on the typical electronic transitions of aromatic nitroso compounds. Experimental data for 1-Bromo-4-nitrobenzene is from various spectral databases.

B. Experimental Protocol for UV-Vis Acquisition

The following protocol outlines the steps for obtaining a UV-Vis spectrum.

Workflow for UV-Vis Analysis

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Sources

- 1. 1-Bromo-4-nitrobenzene(586-78-7) ¹H NMR [m.chemicalbook.com]
- 2. 1-Bromo-4-nitrobenzene(586-78-7) IR Spectrum [m.chemicalbook.com]
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